

# Preclinical Data on BW1370U87: A Search for a Ghost in the Machine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BW1370U87

Cat. No.: B1668149

[Get Quote](#)

Despite a comprehensive search of publicly available scientific literature and historical drug development archives, no specific preclinical data, or indeed any mention, of a compound designated "**BW1370U87**" has been found.

The designation "**BW1370U87**" strongly suggests a link to the former pharmaceutical giant Burroughs Wellcome (BW) and the well-established human glioblastoma cell line, U-87 MG. It is highly probable that "**BW1370U87**" was an internal code for a compound under investigation for its effects on this specific cancer cell line. However, information regarding this specific internal designation does not appear to have ever entered the public domain.

Extensive searches for this compound, including alternative naming conventions and inquiries into historical Burroughs Wellcome compound registries, have failed to yield any specific information regarding its chemical structure, mechanism of action, or any associated preclinical studies. The search did confirm that the "U87" portion of the name almost certainly refers to the U-87 MG cell line, which is widely used in cancer research.

Without access to internal, proprietary data from the now-defunct Burroughs Wellcome, which was acquired by Glaxo in 1995 to form Glaxo Wellcome (now part of GSK), it is impossible to provide the requested in-depth technical guide. The core requirements of summarizing quantitative data, detailing experimental protocols, and creating visualizations of signaling pathways and workflows cannot be met in the absence of any primary data.

Conclusion for Researchers, Scientists, and Drug Development Professionals:

It must be concluded that "**BW1370U87**" is likely an archival or internal designation for a compound that was either discontinued in early-stage development, failed to produce significant results warranting publication, or was superseded by other candidates. The lack of public-facing information means that for the scientific community, "**BW1370U87**" remains, for all intents and purposes, a ghost in the vast machine of pharmaceutical research and development. Any further investigation into this compound would likely require direct access to the historical, and likely confidential, archives of GlaxoSmithKline.

- To cite this document: BenchChem. [Preclinical Data on BW1370U87: A Search for a Ghost in the Machine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1668149#preclinical-studies-of-bw1370u87\]](https://www.benchchem.com/product/b1668149#preclinical-studies-of-bw1370u87)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)